

An In-depth Technical Guide to N6-Dimethylaminomethylidene-2'-deoxyisoguanosine

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Compound of Interest

Compound Name: *N6-Dimethylaminomethylidene isoguanosine*

Cat. No.: *B14083231*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of N6-Dimethylaminomethylidene-2'-deoxyisoguanosine, a key building block in the synthesis of modified oligonucleotides. We will delve into its chemical properties, synthesis, and applications, with a focus on its role in expanding the genetic alphabet for therapeutic and diagnostic purposes.

Core Compound Data

N6-Dimethylaminomethylidene-2'-deoxyisoguanosine is a protected nucleoside analog used in solid-phase oligonucleotide synthesis. The dimethylaminomethylidene group serves as a labile protecting group for the exocyclic amine of 2'-deoxyisoguanosine, preventing unwanted side reactions during the automated synthesis process.

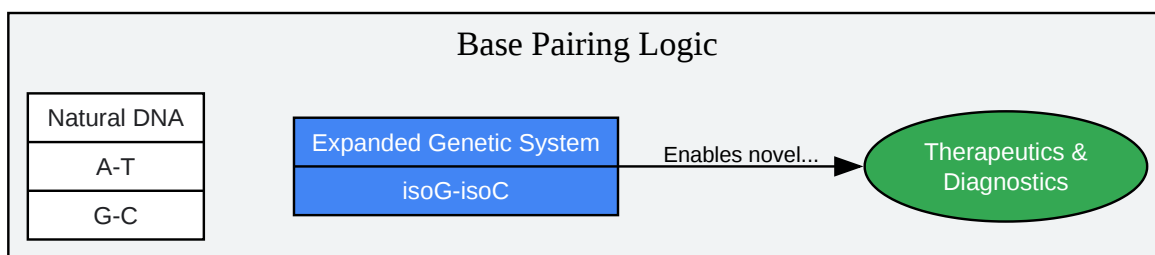
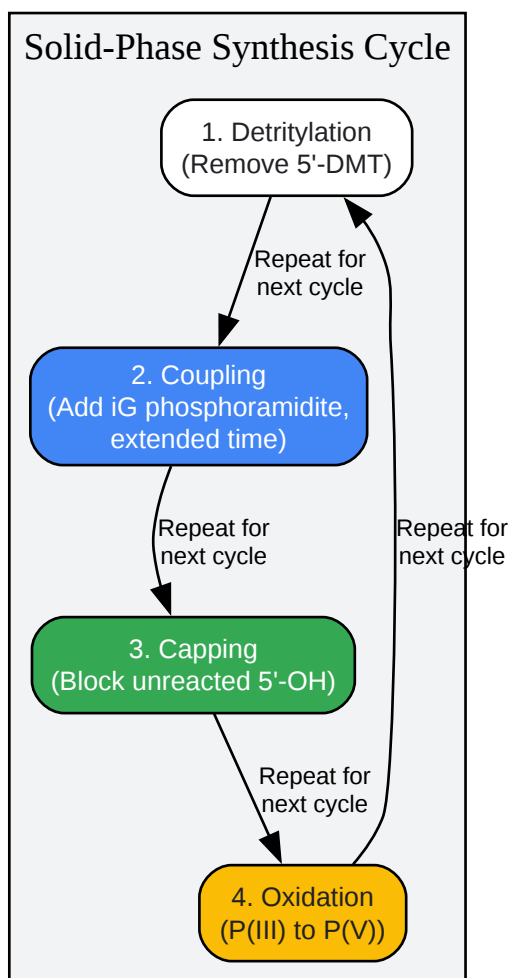
Parameter	Value
CAS Number	146196-17-0
Molecular Weight	322.32 g/mol
Molecular Formula	C ₁₃ H ₁₈ N ₆ O ₄
Common Name	N6-Dimethylaminomethylidene-2'-deoxyisoguanosine

Experimental Protocols

The primary application of N6-Dimethylaminomethylidene-2'-deoxyisoguanosine is its conversion into a phosphoramidite derivative for incorporation into synthetic DNA strands. While a precise, published step-by-step synthesis for the N,N-dimethylaminomethylidene phosphoramidite is not readily available, a well-documented protocol for a closely related and functionally similar compound, 2'-deoxy-N6-[(diisobutylamino)methylidene]-5'-O-(dimethoxytrityl)-O2-(diphenylcarbamoyl)isoguanosine, 3'-(2-cyanoethyl diisopropylphosphoramidite), provides a reliable template.[\[1\]](#)

2.1. Synthesis of the Protected Isoguanosine Phosphoramidite

The synthesis involves multiple steps, including the protection of various functional groups on the 2'-deoxyisoguanosine nucleoside, followed by phosphitylation to yield the reactive phosphoramidite monomer.



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References

- 1. ffame.org [ffame.org]
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